

H-Thr(Me)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: H-Thr(Me)-OH

Cat. No.: B1299812

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Technical Data Sheet: H-Thr(Me)-OH

For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. The designation "**H-Thr(Me)-OH**" can be ambiguous, potentially referring to two distinct isomers of methyl-threonine: N-methyl-L-threonine and O-methyl-L-threonine. This guide provides the key quantitative data for both compounds to ensure accurate identification and application in a research context.

Below is a summary of the Chemical Abstracts Service (CAS) number and molecular weight for both isomers, presented for clear comparison.

Compound Name	Synonym	CAS Number	Molecular Weight (g/mol)	Molecular Formula
N-methyl-L-threonine	(2S,3R)-3-Hydroxy-2-(methylamino)butyric acid, N-Me-Thr-OH	2812-28-4[1][2]	133.15[1][3][4]	C ₅ H ₁₁ NO ₃
O-methyl-L-threonine	H-Thr(Me)-OH	4144-02-9[5][6][7]	133.15 (or 133.2) [5][6]	C ₅ H ₁₁ NO ₃ [5][6]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemimpex.com [chemimpex.com]
- 3. N-Methyl-L-threonine | C₅H₁₁NO₃ | CID 7010355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. labsolu.ca [labsolu.ca]
- 5. peptide.com [peptide.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
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